

Application Notes and Protocols for S-GAK-1 in Cell Culture Experiments

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Compound of Interest

Compound Name: *Sgc-gak-1*

Cat. No.: *B610814*

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These application notes provide detailed protocols for the dissolution and use of **SGC-GAK-1**, a potent and selective inhibitor of Cyclin G-Associated Kinase (GAK), for in vitro cell culture experiments. Adherence to these guidelines will ensure reproducible and accurate results in studies investigating the cellular functions of GAK.

Chemical Properties and Solubility

SGC-GAK-1 is a small molecule inhibitor with the following properties:

Property	Value	Reference
Molecular Formula	C18H17BrN2O3	[1] [2]
Molecular Weight	389.24 g/mol	[1] [3]
Appearance	Light yellow to yellow solid	[1]
Purity	≥98%	

SGC-GAK-1 is sparingly soluble in aqueous solutions but exhibits good solubility in several organic solvents. It is crucial to use high-purity, anhydrous solvents to ensure complete dissolution and stability. The use of fresh or newly opened DMSO is highly recommended as it is hygroscopic and absorbed moisture can reduce the solubility of **SGC-GAK-1**.

Table 1: Solubility of **SGC-GAK-1** in Common Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	30 - 78	77 - 200.39	Use of fresh, anhydrous DMSO is critical. Sonication may be required to aid dissolution.
Ethanol	1 - 39	2.57 - 100	
DMF	30	~77	
Water	Insoluble	Insoluble	

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SGC-GAK-1** in dimethyl sulfoxide (DMSO), a common solvent for cell culture experiments.

Materials:

- **SGC-GAK-1** powder
- Anhydrous, cell culture grade DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Optional: Water bath sonicator

Procedure:

- Calculate the required mass of **SGC-GAK-1**: To prepare 1 mL of a 10 mM stock solution, you will need 3.89 mg of **SGC-GAK-1** (Molecular Weight: 389.24 g/mol).
- Weigh the **SGC-GAK-1**: Carefully weigh the calculated amount of **SGC-GAK-1** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolve the compound: Vortex the tube vigorously until the powder is completely dissolved. If necessary, sonicate the tube in a water bath for 5-10 minutes to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional but Recommended): Filter the stock solution through a 0.22 μ m syringe filter into a new sterile tube to remove any potential microbial contamination.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Table 2: Stock Solution Storage and Stability

Storage Temperature	Stability of Stock Solution in DMSO
-20°C	Up to 1 year
-80°C	Up to 2 years

Dilution of SGC-GAK-1 for Cell Culture Experiments

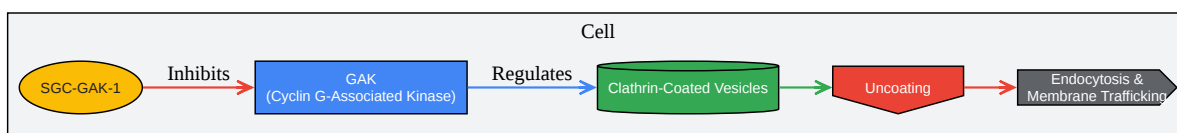
The final concentration of **SGC-GAK-1** used in cell culture experiments typically ranges from 0.1 μ M to 10 μ M. The final concentration of the solvent (e.g., DMSO) in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM **SGC-GAK-1** stock solution at room temperature.

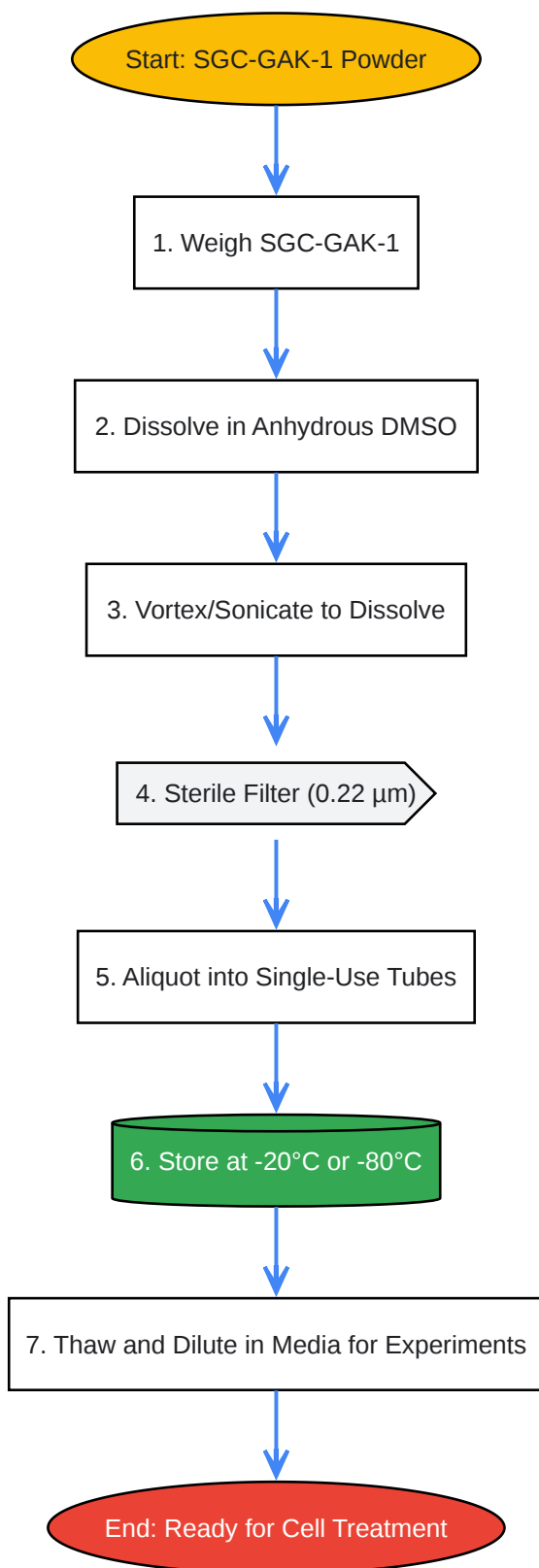
- Prepare intermediate dilutions (if necessary): Depending on the desired final concentration, it may be necessary to prepare one or more intermediate dilutions in cell culture medium.
- Add to cell culture medium: Add the appropriate volume of the **SGC-GAK-1** stock or intermediate dilution to the cell culture medium to achieve the desired final concentration. Mix well by gently swirling the plate or flask.
- Include a vehicle control: Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of the solvent (e.g., DMSO) used to dissolve **SGC-GAK-1**.

Visualizations



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Caption: Signaling pathway showing **SGC-GAK-1** inhibition of GAK, a key regulator of clathrin-mediated endocytosis.



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Caption: Experimental workflow for the preparation of **SGC-GAK-1** stock solution for cell culture applications.

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